

Application Notes & Protocols: Analytical Standards for Tenacissoside G

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Compound of Interest

Compound Name: *Tenacissoside G*

Cat. No.: *B10814407*

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Introduction

Tenacissoside G is a C21 steroidal glycoside isolated from the stems of *Marsdenia tenacissima*. As a compound of significant interest for its potential therapeutic properties, including anti-inflammatory and anti-cancer activities, rigorous analytical characterization is essential for research and development. Accurate and precise analytical methods are required for the qualitative identification, quantitative determination, and structural confirmation of **Tenacissoside G** in various contexts, from raw material assessment to formulation analysis.

These application notes provide a comprehensive guide to the analytical standards for **Tenacissoside G**, detailing protocols for High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

Quantitative Data Summary

The following tables summarize key analytical parameters for the characterization of **Tenacissoside G**, providing a reference for method development and data interpretation.

Table 1: HPLC-UV Chromatographic Parameters

Parameter	Value	Reference
Column	C18 reverse-phase (e.g., 4.6 x 150 mm, 5 µm)	[1]
Mobile Phase	Acetonitrile : Water (48:52, v/v)	[1]
Flow Rate	1.0 mL/min	[1]
Column Temperature	30°C	[1]
Detection Wavelength	230 nm	[1]
Injection Volume	10 - 20 µL	
Expected Retention Time	Dependent on exact column and system	

Table 2: UPLC-MS/MS Parameters

Parameter	Value	Reference
Column	C18 reverse-phase (e.g., UPLC HSS T3, 2.1 x 50 mm, 1.8 μ m)	
Mobile Phase	A: 0.1% Formic Acid in Water; B: Acetonitrile	
Flow Rate	0.4 mL/min	
Column Temperature	40°C	
Ionization Mode	Electrospray Ionization (ESI), Positive	
Precursor Ion $[M+Na]^+$	m/z 815.5	
Product Ion (for MRM)	m/z 755.5	
Capillary Voltage	2.5 kV	
Source Temperature	150°C	

Table 3: ^1H -NMR Spectral Data (Representative Shifts for C21 Steroidal Glycosides, in CDCl_3)

Proton Assignment	Chemical Shift (δ , ppm)
Anomeric Protons (Sugars)	4.5 - 5.5
Olefinic Proton (H-6)	~5.4
Ester-linked Protons (H-11, H-12)	4.8 - 5.7
Aglycone Methyls (H-18, H-19)	0.8 - 1.5
Acetyl Methyl (H-21)	~2.2

Table 4: ^{13}C -NMR Spectral Data (Representative Shifts for C21 Steroidal Glycosides, in CDCl_3)

Carbon Assignment	Chemical Shift (δ , ppm)
Carbonyl (C-20)	~211.0
Ester Carbonyls	166.0 - 171.0
Olefinic Carbons (C-5, C-6)	120.0 - 141.0
Anomeric Carbons (Sugars)	95.0 - 105.0
Aglycone Carbons (C-11, C-12)	70.0 - 80.0
Aglycone Methyls (C-18, C-19, C-21)	10.0 - 32.0

Experimental Protocols

HPLC-UV Method for Quantification

This protocol describes a method for determining the purity and concentration of **Tenacissoside G** using HPLC with UV detection.

a. Materials and Reagents:

- **Tenacissoside G** reference standard
- Acetonitrile (HPLC grade)
- Deionized water (18.2 M Ω ·cm)
- Methanol (HPLC grade)
- 0.45 μ m PTFE syringe filters

b. Instrumentation:

- HPLC system equipped with a quaternary pump, autosampler, column oven, and UV-Vis detector.
- C18 reverse-phase column (4.6 x 150 mm, 5 μ m).
- Chromatography Data System (CDS) for data acquisition and analysis.

c. Standard and Sample Preparation:

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Tenacissoside G** reference standard and dissolve in 10 mL of methanol.
- Calibration Standards: Perform serial dilutions of the stock solution with the mobile phase to prepare a series of standards (e.g., 10, 25, 50, 100, 250 µg/mL).
- Sample Preparation: Dissolve the test sample in methanol to an expected concentration within the calibration range.
- Filter all solutions through a 0.45 µm syringe filter into HPLC vials before analysis.

d. Chromatographic Conditions:

- Mobile Phase: Isocratic mixture of Acetonitrile and Water (48:52, v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 230 nm.
- Injection Volume: 10 µL.

e. Data Analysis:

- Inject the calibration standards and construct a calibration curve by plotting peak area against concentration.
- Determine the coefficient of determination (r^2), which should be >0.999 .
- Inject the test sample(s).
- Identify the **Tenacissoside G** peak by comparing its retention time with that of the standard.
- Calculate the concentration of **Tenacissoside G** in the sample using the regression equation from the calibration curve.

Caption: Workflow for HPLC-UV quantification of **Tenacissoside G**.

LC-MS/MS Method for Sensitive Detection

This protocol provides a highly sensitive and selective method for the detection and quantification of **Tenacissoside G**, suitable for complex matrices like plasma or biological extracts.

a. Materials and Reagents:

- As per HPLC protocol, with the addition of Formic Acid (LC-MS grade).

b. Instrumentation:

- UPLC or HPLC system coupled to a triple quadrupole mass spectrometer with an ESI source.
- C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mass spectrometry data system.

c. Standard and Sample Preparation:

- Prepare stock and calibration standards as described for HPLC, using 50% acetonitrile as the diluent.
- For biological samples, a protein precipitation or liquid-liquid extraction step is required. For example, plasma can be extracted with ethyl acetate.

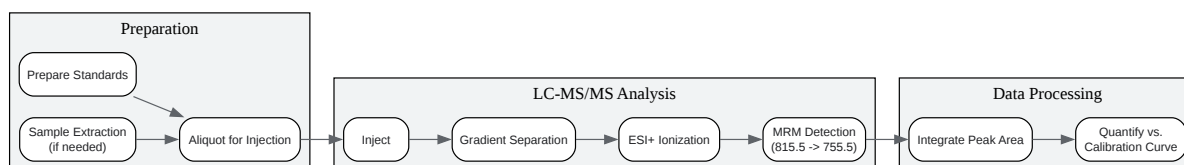
d. LC-MS/MS Conditions:

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: A typical gradient would be 10% B to 90% B over 5-10 minutes.
- Flow Rate: 0.4 mL/min.

- Column Temperature: 40°C.
- Ionization: ESI, Positive Mode.
- MRM Transition: Monitor the transition of the precursor ion $[M+Na]^+$ m/z 815.5 to the product ion m/z 755.5. Optimize collision energy and cone voltage on the specific instrument used.

e. Data Analysis:

- Infuse a standard solution to optimize MS parameters (cone voltage, collision energy) for the specified MRM transition.
- Acquire data for standards and samples.
- Generate a calibration curve using the peak area of the analyte.
- Quantify **Tenacissoside G** in samples against the calibration curve.



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Caption: Workflow for sensitive detection of **Tenacissoside G** by LC-MS/MS.

NMR Spectroscopy for Structural Confirmation

This protocol is for the definitive structural identification and confirmation of **Tenacissoside G**.

a. Materials and Reagents:

- **Tenacissoside G** standard (>98% purity)

- Deuterated solvent (e.g., Chloroform-d, CDCl_3)

- Tetramethylsilane (TMS) as internal standard (if not already in solvent).

b. Instrumentation:

- High-field NMR spectrometer (e.g., 500 MHz or higher) equipped with a suitable probe.

c. Sample Preparation:

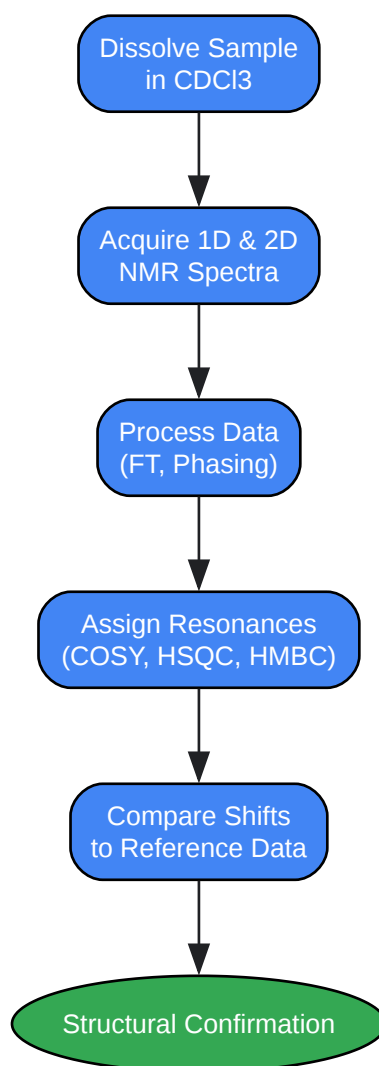
- Dissolve 5-10 mg of **Tenacissoside G** in approximately 0.6 mL of CDCl_3 .
- Vortex briefly to ensure complete dissolution.
- Transfer the solution to a 5 mm NMR tube.

d. NMR Experiments:

- ^1H NMR: Acquire a standard one-dimensional proton spectrum.
- ^{13}C NMR: Acquire a proton-decoupled carbon spectrum.
- 2D NMR: For complete assignment, acquire 2D correlation spectra such as COSY (H-H correlation), HSQC (direct H-C correlation), and HMBC (long-range H-C correlation).

e. Data Analysis:

- Process the spectra using appropriate NMR software.
- Reference the spectra using the TMS signal at 0.00 ppm or the residual solvent signal (CDCl_3 : δH 7.26 ppm, δC 77.16 ppm).
- Assign the proton and carbon signals using the 1D and 2D spectra.
- Compare the assigned chemical shifts with reference data (Tables 3 & 4) and published literature to confirm the identity and structure of **Tenacissoside G**.

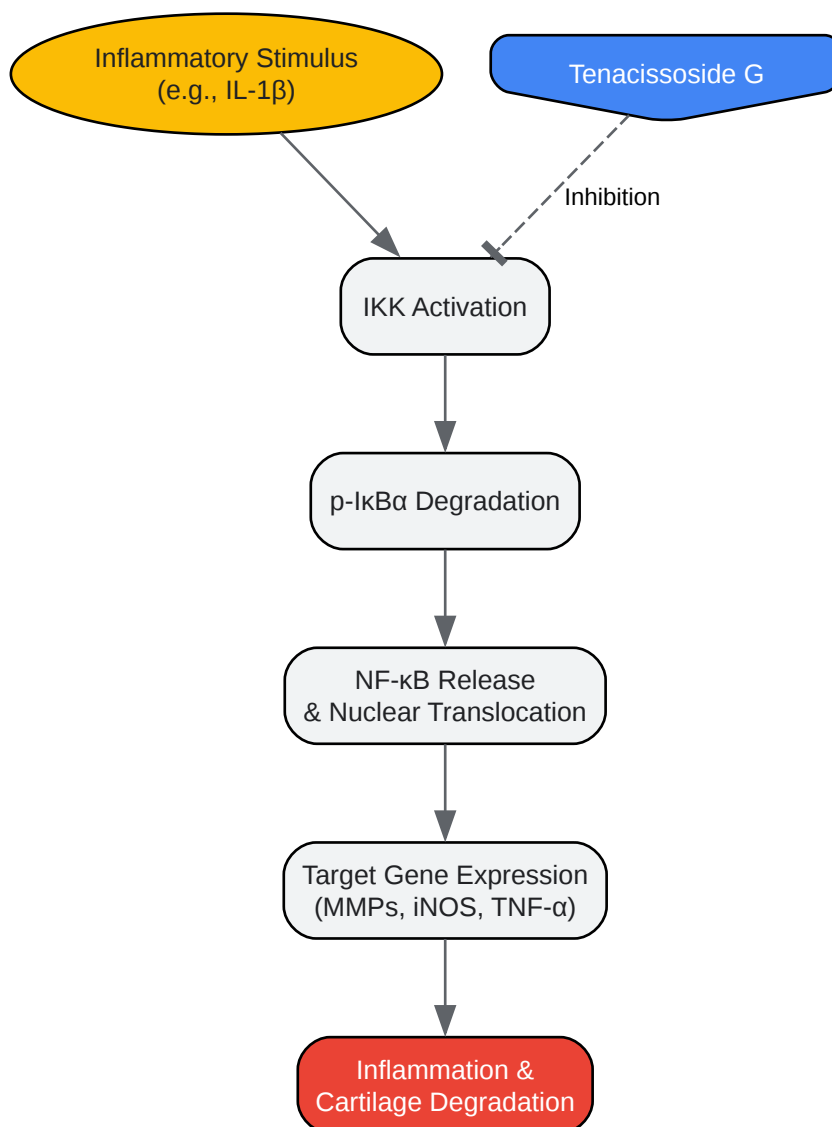


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Caption: Logical workflow for NMR-based structural elucidation.

Signaling Pathway Context

For drug development professionals, understanding the biological context of an analyte is crucial. **Tenacissoside G** has been shown to possess anti-inflammatory properties, particularly in the context of osteoarthritis, by inhibiting the NF- κ B signaling pathway. The accurate quantification of **Tenacissoside G** is the first step in correlating its concentration with its efficacy in modulating such pathways.



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Caption: Simplified NF-κB pathway inhibited by **Tenacissoside G**.

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References

- 1. A Combined Phytochemistry and Network Pharmacology Approach to Reveal Potential Anti-NSCLC Effective Substances and Mechanisms in *Marsdenia tenacissima* (Roxb.) Moon (Stem) - PMC [pmc.ncbi.nlm.nih.gov]
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